

# Application Notes and Protocols for Elevated Plus Maze (EPM) Studies of Tofisopam

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tofisopam*

Cat. No.: *B1682394*

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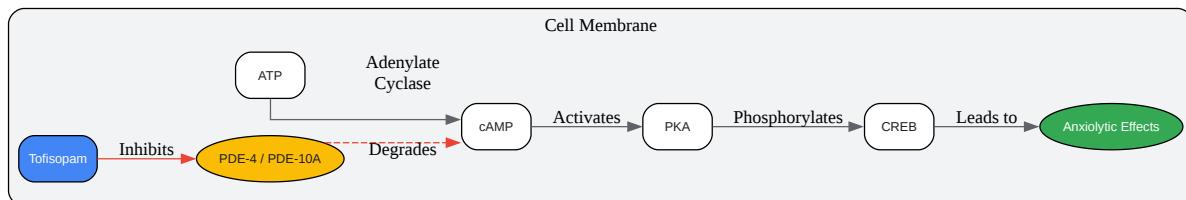
## Introduction

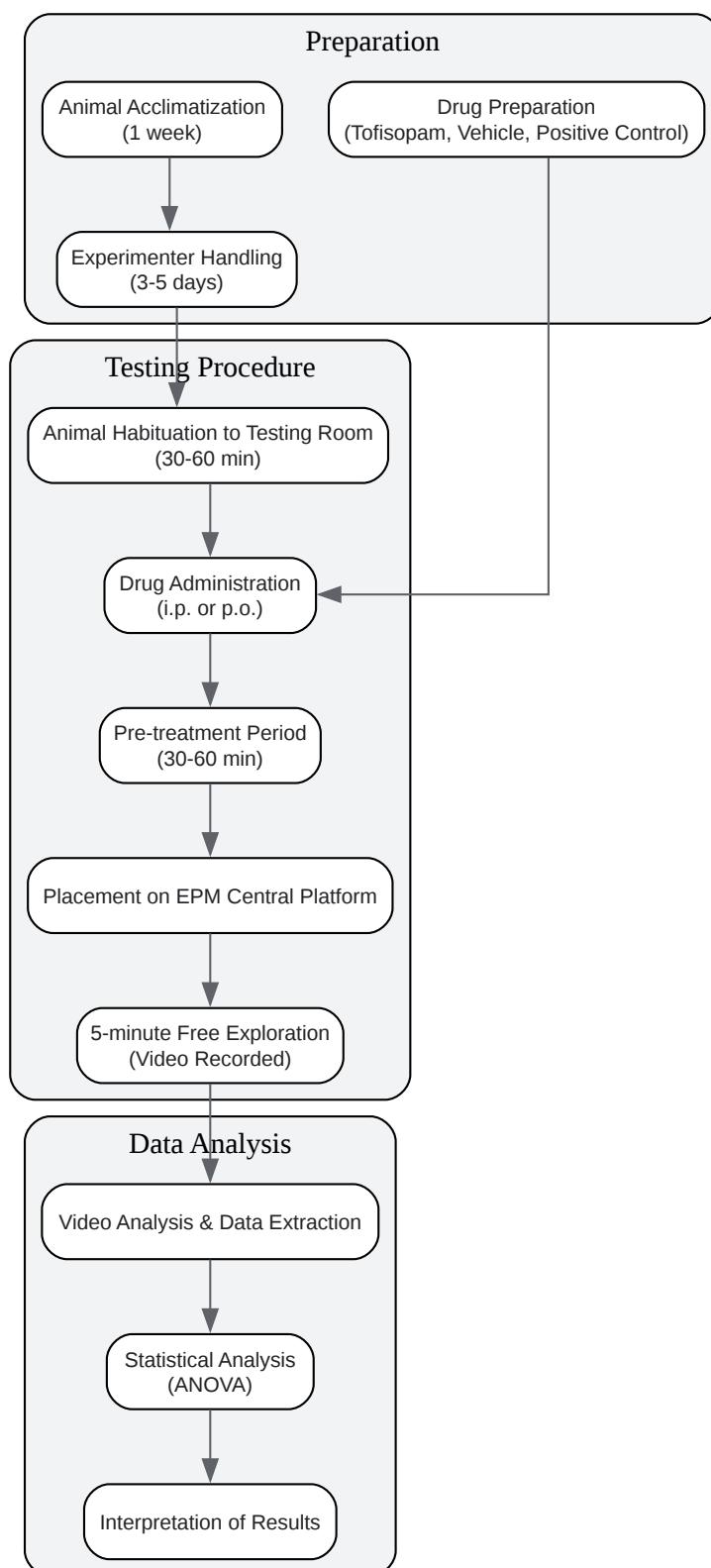
**Tofisopam** is an atypical benzodiazepine derivative with anxiolytic properties. Unlike classical 1,4-benzodiazepines, **Tofisopam** does not bind to the benzodiazepine site on the GABA-A receptor.<sup>[1]</sup> Its mechanism of action is primarily attributed to the inhibition of phosphodiesterase (PDE) enzymes, particularly PDE-4 and PDE-10A, leading to an increase in intracellular cyclic adenosine monophosphate (cAMP).<sup>[1]</sup> This unique pharmacological profile suggests that **Tofisopam** may exert its anxiolytic effects with a reduced side-effect profile, such as sedation and muscle relaxation, compared to traditional benzodiazepines.

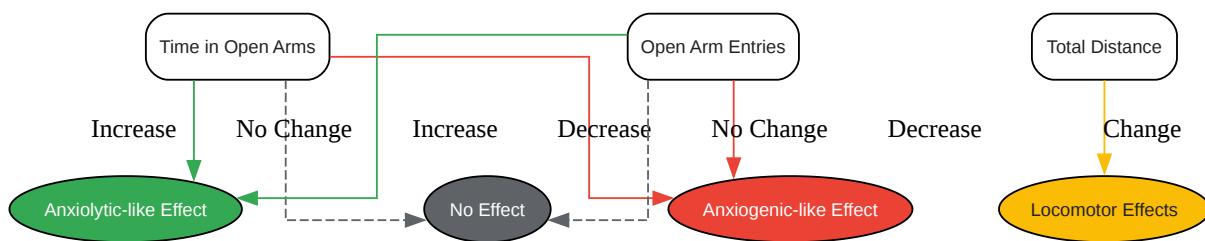
The elevated plus maze (EPM) is a widely used and validated behavioral assay to assess anxiety-like behavior in rodents.<sup>[2]</sup> The test is based on the conflict between the innate tendency of rodents to explore a novel environment and their aversion to open and elevated spaces.<sup>[2]</sup> Anxiolytic compounds typically increase the time spent and the number of entries into the open arms of the maze.

This document provides a detailed protocol for investigating the anxiolytic potential of **Tofisopam** using the elevated plus maze test in mice.

## Mechanism of Action Signaling Pathway







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## References

- 1. [go.drugbank.com](http://go.drugbank.com) [go.drugbank.com]
- 2. The use of the elevated plus maze as an assay of anxiety-related behavior in rodents - PMC [pmc.ncbi.nlm.nih.gov]
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